

Technical Analysis: L18-MDP vs. Romurtide (MDP-Lys(L18))

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Compound of Interest

Compound Name: 6-O-Stearoyl-N-acetylmuramyl-alanylisoglutamine

CAS No.: 60398-08-5

Cat. No.: B1209817

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Structural Divergence, Synthetic Pathways, and Immunomodulatory Mechanisms

Executive Summary

Muramyl Dipeptide (MDP) is the minimal bioactive peptidoglycan motif recognized by the intracellular receptor NOD2 (Nucleotide-binding oligomerization domain-containing protein 2). [1][2][3][4] While MDP is a potent immunoadjuvant, its clinical utility is limited by rapid clearance and pyrogenicity.[2][5]

To overcome these pharmacokinetic barriers, lipophilic derivatives were engineered. This guide differentiates two primary strategies:

- Romurtide (MDP-Lys(L18)): Modification of the peptide terminus via a stearoylated lysine linker.
- L18-MDP (6-O-stearoyl-MDP): Modification of the carbohydrate moiety via esterification of the primary hydroxyl.

Both compounds enhance membrane anchoring and macrophage activation but utilize distinct chemical architectures to achieve bioavailability.

Structural Analysis & Chemical Logic

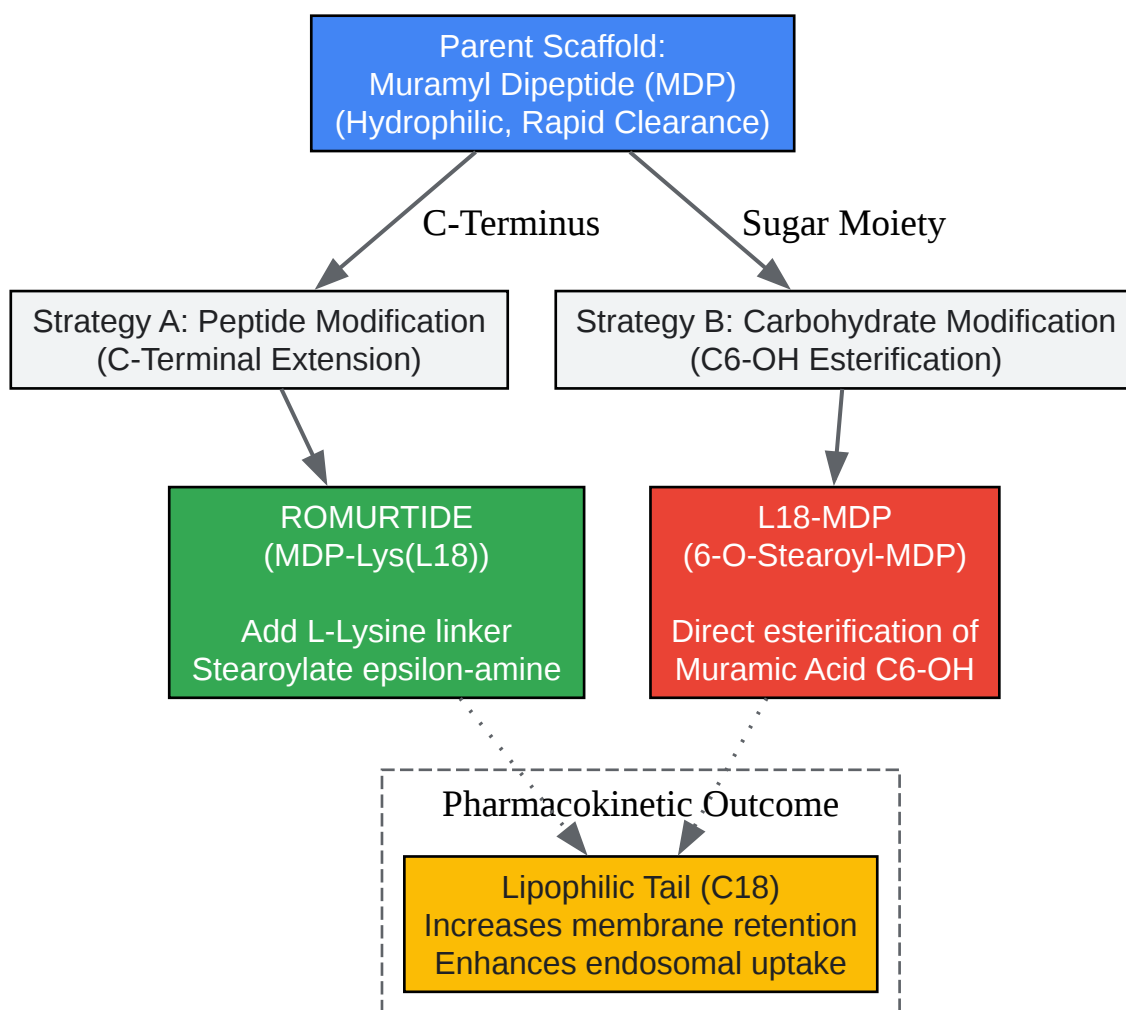
The core pharmacophore for both molecules is N-acetylmuramyl-L-alanyl-D-isoglutamine. The divergence lies in the attachment site of the stearyl (C18) fatty acid tail, which dictates their physicochemical properties and receptor interaction modes.

Comparative Chemical Structure

Feature	Romurtide (MDP-Lys(L18))	L18-MDP (6-O-Stearoyl-MDP)
Lipid Attachment Site	C-Terminus of Peptide	C6-Position of Muramic Acid
Linkage Type	Amide bond (via -amino of Lysine)	Ester bond
Chemical Formula		
Stereochemistry	L-Ala, D-isoGln, L-Lys	L-Ala, D-isoGln
Hydrophobicity	Amphipathic (Polar sugar/peptide + Non-polar tail)	Amphipathic (Hydrophobic sugar face)
Primary Clinical Use	Leukopenia recovery, Adjuvant	Adjuvant (Research/Preclinical)

Structural Logic Diagram (DOT)

The following diagram visualizes the structural derivation of both compounds from the parent MDP scaffold.



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Caption: Structural derivation of Romurtide and L18-MDP from the parent MDP molecule, highlighting the distinct attachment points of the lipophilic stearoyl chain.

Mechanism of Action: NOD2 Agonism

Both L18-MDP and Romurtide function as NOD2 agonists. The lipophilic modification does not alter the core recognition by the NOD2 LRR (Leucine-Rich Repeat) domain but significantly enhances cellular uptake and half-life.

Signaling Cascade

Upon endocytosis by macrophages or dendritic cells:

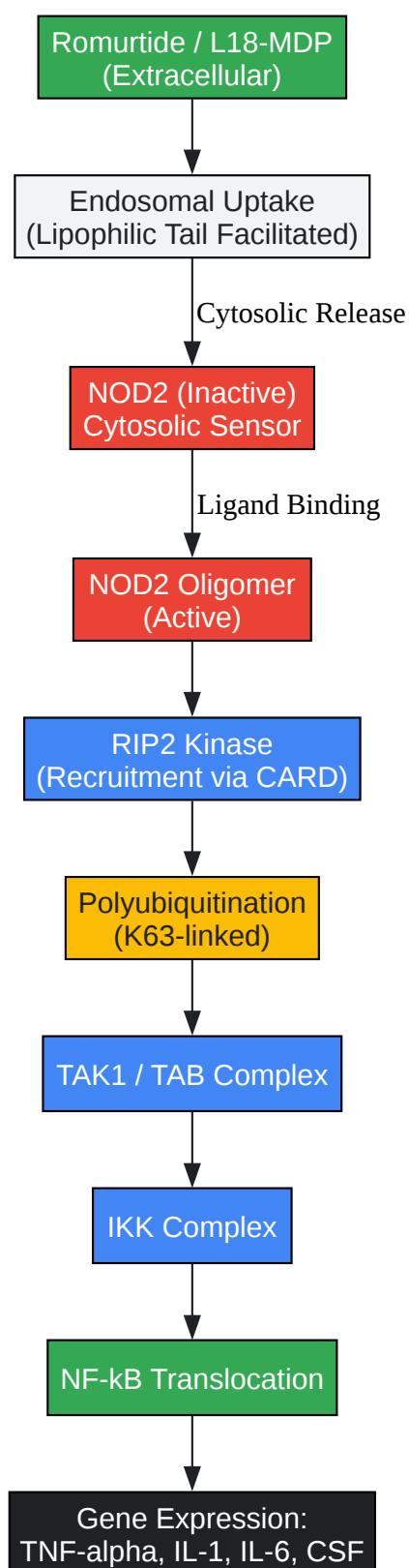
- Recognition: The MDP moiety binds to cytosolic NOD2.
- Activation: NOD2 undergoes conformational change and oligomerization.[\[1\]](#)
- Recruitment: RIP2 (Receptor-Interacting Protein 2) kinase is recruited via CARD-CARD interactions.
- Ubiquitination: RIP2 is polyubiquitinated, recruiting the TAK1 complex.
- Transcription: Activation of NF-

B and MAPK pathways leads to cytokine production (TNF-

, IL-1

, IL-6).

NOD2 Signaling Pathway Visualization



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Caption: The canonical NOD2 signaling cascade activated by Romurtide and L18-MDP, leading to the production of pro-inflammatory cytokines and colony-stimulating factors.

Experimental Protocols

Synthesis of Romurtide (Protocol Summary)

Causality: The synthesis requires sequential peptide coupling to ensure stereochemical integrity, followed by the attachment of the lipophilic tail to the lysine side chain.

- **Dipeptide Formation:** Condense Boc-L-Ala with Benzyl-D-isoGln using DCC/N-hydroxysuccinimide (HOSu).
- **Deprotection:** Hydrogenate (Pd/C) to yield Boc-L-Ala-D-isoGln.
- **Tripeptide Formation:** Couple with
-Z-L-Lys-OBzl (protected lysine).
- **Muramylation:** Remove Boc group (TFA) and condense with 1-O-benzyl-4,6-O-benzylidene-N-acetylmuramic acid.
- **Stearoylation:**
 - Hydrogenate to remove Z and Benzyl groups.^[2]
 - React the free
-amino group of Lysine with Stearic acid N-hydroxynorbornene-2,3-dicarboxyimide ester in DMF/N-methylmorpholine.
 - **Validation:** Verify structure via NMR and Mass Spectrometry (
Da for free base).

Biological Validation: Macrophage Activation Assay

Objective: Quantify the potency of the analog in stimulating TNF-release.

- Cell Culture: Isolate Bone Marrow-Derived Macrophages (BMDMs) from mice or use RAW 264.7 cell line.
- Seeding: Plate cells at

cells/well in 96-well plates.
- Treatment:
 - Vehicle Control (DMSO < 0.1%).[\[6\]](#)
 - Romurtide (0.1, 1, 10

g/mL).
 - L18-MDP (0.1, 1, 10

g/mL).
 - Positive Control: LPS (100 ng/mL).
- Incubation: Incubate for 24 hours at 37°C, 5%

.
- Quantification: Harvest supernatant. Measure TNF-

via ELISA.
- Data Analysis: Plot dose-response curves. Romurtide typically shows higher potency than native MDP due to enhanced uptake.

Clinical & Research Context

Parameter	Romurtide	L18-MDP
Development Status	Approved (Japan) for Leukopenia; Investigational elsewhere.	Primarily Research Tool / Preclinical Adjuvant.[7]
Therapeutic Indication	Restoration of neutrophils after chemotherapy/radiotherapy.[8]	Vaccine adjuvant (experimental).[7][9][10]
Key Advantage	Stimulates Colony Stimulating Factors (CSF) production.[8]	Potent non-specific resistance to bacterial infection.[5]
Toxicity Profile	Pyrogenic at high doses (manageable).	Pyrogenic; lipophilicity alters toxicity profile compared to MDP.

Expert Insight: The stearyl chain in Romurtide not only facilitates membrane interaction but also promotes the release of cytokines like G-CSF (Granulocyte Colony-Stimulating Factor), making it specifically useful for treating leukopenia (low white blood cell count). L18-MDP (6-O-stearyl) is often utilized in vaccine formulations to create depot effects, slowly releasing the immunomodulator to antigen-presenting cells.

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